

CAS number and molecular formula of 4-Methyl-1-pentyne

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An In-depth Technical Guide to 4-Methyl-1-pentyne

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **4-Methyl-1-pentyne**, including its chemical identity, physical properties, synthesis, and reactivity. The information is intended for professionals in the fields of chemical research and development.

Chemical Identity and Properties

4-Methyl-1-pentyne, also known as isobutylacetylene, is a terminal alkyne. Its fundamental chemical identifiers and physical properties are summarized below.

Identifier	Value	Reference
CAS Number	7154-75-8	[1][2][3][4][5]
Molecular Formula	C6H10	[1][3][4][5]

Table of Physicochemical Properties:



Property	Value	Reference
Molecular Weight	82.14 g/mol	[2][5]
Appearance	Colorless to almost colorless clear liquid	[6]
Density	0.698 g/mL at 25 °C	[2]
Boiling Point	61-62 °C	[2]
Melting Point	-104.6 °C	[7]
Refractive Index	n20/D 1.393	[2]
Flash Point	-4.44 °C (24 °F) - closed cup	[2]
Water Solubility	Insoluble	[7]
SMILES	CC(C)CC#C	[2][5]
InChI Key	OXRWICUICBZVAE- UHFFFAOYSA-N	[2][3][5]

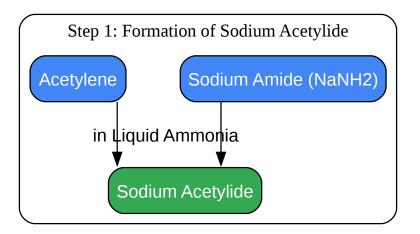
Synthesis and Reactivity

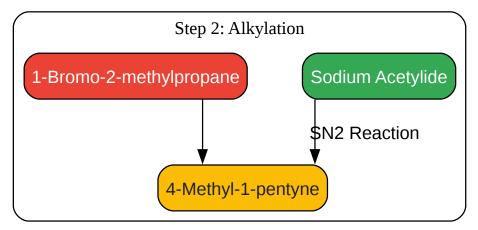
2.1. Synthesis

While specific industrial synthesis protocols for **4-Methyl-1-pentyne** are proprietary, a common laboratory-scale synthesis for terminal alkynes involves the alkylation of acetylene. This can be achieved by reacting sodium acetylide with a suitable alkyl halide, in this case, **1-bromo-2-methylpropane**.

Logical Workflow for a Plausible Synthesis:







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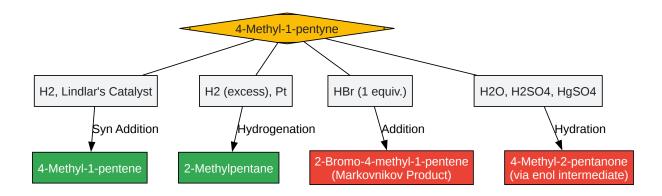
Caption: Plausible two-step synthesis of **4-Methyl-1-pentyne**.

2.2. Chemical Reactivity

As a terminal alkyne, **4-Methyl-1-pentyne** participates in a variety of addition reactions.[6][7] These include hydrogenation, halogenation, hydrohalogenation, and hydration.[6][7] The terminal alkyne proton is also weakly acidic, allowing for the formation of acetylide anions which can act as nucleophiles.

Key Reactions of **4-Methyl-1-pentyne**:





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Caption: Common addition reactions of **4-Methyl-1-pentyne**.

Experimental Protocols

3.1. Hydrohalogenation of **4-Methyl-1-pentyne** with HBr

This protocol describes the Markovnikov addition of one equivalent of hydrogen bromide to **4-Methyl-1-pentyne** to yield the vinyl bromide, 2-bromo-4-methyl-1-pentene.[8]

Materials:

- 4-Methyl-1-pentyne (1.0 equiv)
- Hydrogen bromide (33% in acetic acid, 1.0 equiv)
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate

Equipment:



- Round-bottom flask with a magnetic stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve
 4-Methyl-1-pentyne in anhydrous diethyl ether. Cool the flask to 0 °C using an ice bath.
- Addition of HBr: Slowly add the hydrogen bromide solution dropwise to the stirred solution of the alkyne over 30 minutes, maintaining the temperature at 0 °C.
- Reaction: After the addition is complete, allow the mixture to stir at 0 °C for an additional hour, then warm to room temperature and stir for another 2 hours.
- Work-up: Quench the reaction by slowly adding saturated sodium bicarbonate solution.
 Transfer the mixture to a separatory funnel.
- Extraction: Separate the organic layer. Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- Purification: The crude product, 2-bromo-4-methyl-1-pentene, can be purified by fractional distillation under reduced pressure.

Experimental Workflow Diagram:





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Caption: Step-by-step workflow for the hydrohalogenation of **4-Methyl-1-pentyne**.

Applications

4-Methyl-1-pentyne serves as a valuable building block in organic synthesis.[7] Its primary applications are related to polymer chemistry.

- Monomer for Polymerization: It is used as a monomer in the synthesis of poly(4-methyl-1-pentyne). This polymer can be subsequently hydrogenated to produce cyclic poly(4-methyl-1-pentene), a transparent thermoplastic with unique properties.[9]
- Mixed Matrix Membranes: Poly(4-methyl-1-pentyne) has been utilized as a polymer matrix in the fabrication of mixed matrix membranes (MMMs) for gas separation applications, such as CO2/CH4 separation.[6][10]
- Chemical Synthesis: The reactivity of its terminal alkyne group makes it a useful intermediate in the synthesis of more complex molecules through addition and substitution reactions.[6][7]

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